

Preparation of GNE-149 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: GNE-149

Cat. No.: B12411577

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **GNE-149**, a potent and orally bioavailable full antagonist and selective estrogen receptor degrader (SERD) of estrogen receptor α (ER α).^{[1][2][3][4]} Accurate preparation of this stock solution is critical for ensuring the reliability and reproducibility of experimental results in breast cancer research and other relevant fields.

Chemical and Physical Properties

A summary of the key quantitative data for **GNE-149** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	503.59 g/mol	^[5]
CAS Number	1953132-75-6	^[5]
Chemical Formula	C ₂₈ H ₃₃ F ₄ N ₃ O	^[5]
Solubility in DMSO	≥ 50 mg/mL (99.29 mM)	^[1]
IC ₅₀ for ER α	0.053 nM	^[1]

Experimental Protocol: GNE-149 Stock Solution Preparation

This protocol details the steps for preparing a 10 mM stock solution of **GNE-149** in dimethyl sulfoxide (DMSO).

Materials:

- **GNE-149** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

Procedure:

- **Pre-weighing Preparation:** Before opening the **GNE-149** vial, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic compound.
- **Weighing GNE-149:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **GNE-149** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.036 mg of **GNE-149**.
 - Calculation:

- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 503.59 \text{ g/mol} \times 1000 \text{ mg/g} = 5.036 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the **GNE-149** powder. To prepare a 10 mM stock solution with 5.036 mg of **GNE-149**, add 1 mL of DMSO. For other desired concentrations and volumes, a stock solution preparation table is provided below.[\[1\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, the following steps can be taken:
 - Warming: Gently warm the solution to 60°C.[\[1\]](#)
 - Ultrasonication: Place the tube in an ultrasonic bath for short intervals until the solution is clear.[\[1\]](#)
 - Note: It is crucial to use newly opened or anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the product.[\[1\]](#)
- Aliquotting and Storage: Once the **GNE-149** is completely dissolved, centrifuge the tube briefly to collect the solution at the bottom. Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.
- Storage Conditions: Store the aliquots protected from light at:
 - -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[6\]](#)
 - -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[6\]](#)

Stock Solution Preparation Table:

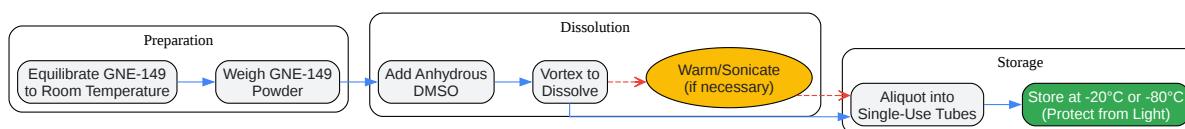
Desired Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	1.9858 mL	9.9291 mL	19.8582 mL
5 mM	0.3972 mL	1.9858 mL	3.9716 mL
10 mM	0.1986 mL	0.9929 mL	1.9858 mL

Safety and Handling Precautions

- Always handle **GNE-149** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.[6]

Visualized Workflow

The following diagram illustrates the key steps in the preparation of the **GNE-149** stock solution.



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Caption: Workflow for **GNE-149** stock solution preparation.

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